

# Proper Disposal of ZQ-16: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ZQ-16

Cat. No.: B1664550

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **ZQ-16** (CAS 376616-73-8), a potent and selective GPR84 agonist used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

Before handling **ZQ-16**, it is crucial to be aware of its potential hazards. While a complete Safety Data Sheet (SDS) with comprehensive disposal instructions was not publicly available, safety information from suppliers indicates the following:

### Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. For operations with a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.
- Skin and Body Protection: Laboratory coat and appropriate footwear.

## Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **ZQ-16** waste. This protocol is based on general best practices for chemical waste management in a laboratory setting.

### Experimental Protocol: **ZQ-16** Waste Neutralization and Disposal

- Segregation: Isolate all **ZQ-16** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Containerization:
  - Place solid **ZQ-16** waste in a clearly labeled, sealed, and chemically resistant container.
  - Collect liquid waste containing **ZQ-16** in a separate, labeled, and leak-proof container.
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**ZQ-16**," and the associated hazard symbols (e.g., irritant).
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Professional Disposal: Arrange for the collection and disposal of the **ZQ-16** waste by a licensed hazardous waste disposal company. Provide the disposal company with all available safety information on **ZQ-16**. Under no circumstances should **ZQ-16** be disposed of down the drain or in regular trash.

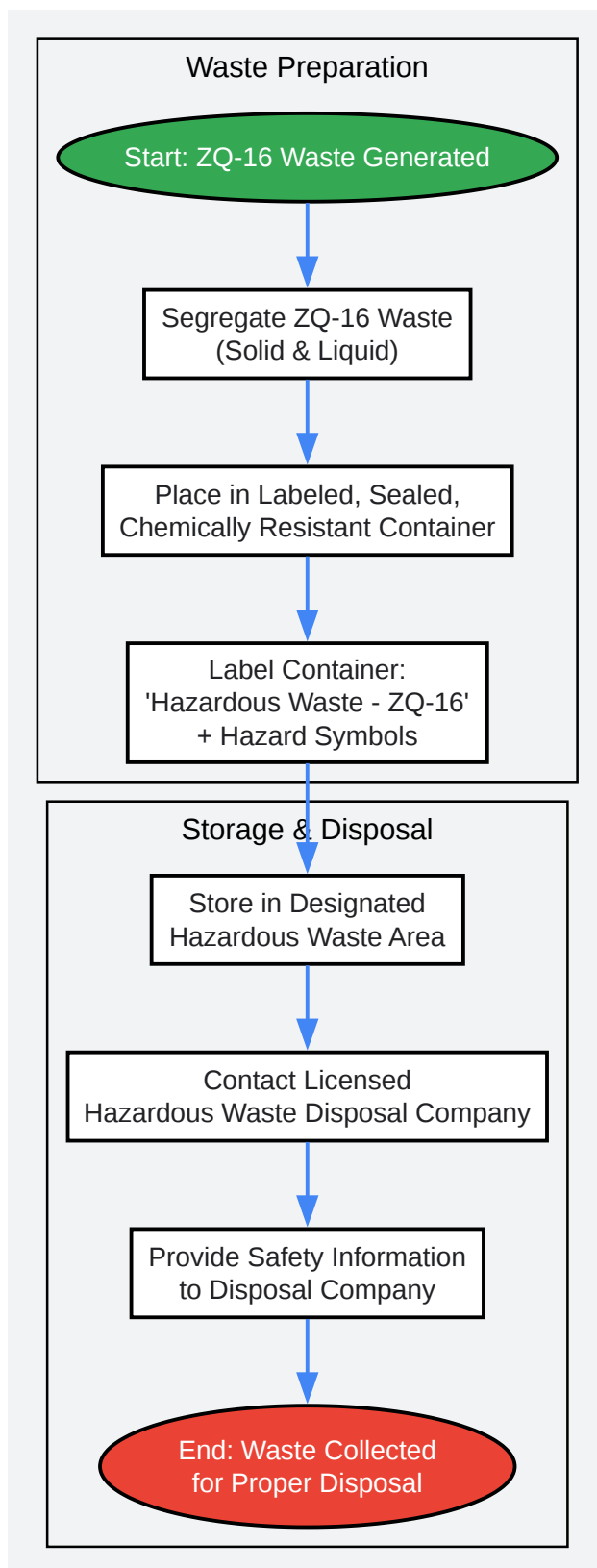
## Quantitative Data Summary

Due to the absence of a publicly available, detailed Safety Data Sheet, specific quantitative data for disposal, such as concentration limits for drain disposal or specific neutralization parameters, are not available. The primary quantitative guideline is to dispose of all concentrations of **ZQ-16** as hazardous waste.

Parameter	Value	Source
CAS Number	376616-73-8	Chemical Supplier Product Information
Molecular Formula	C <sub>10</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> S	Chemical Supplier Product Information
Molecular Weight	228.31 g/mol	Chemical Supplier Product Information
Known Hazard Codes	H315, H319, H335	Chemical Supplier Safety Information
Recommended Disposal	Via licensed hazardous waste contractor	General Laboratory Safety Guidelines

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **ZQ-16**.



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Caption: **ZQ-16** Disposal Workflow

Disclaimer: This information is provided as a guide and is based on general laboratory safety principles. Always consult your institution's specific safety and disposal protocols and, if available, the official Safety Data Sheet (SDS) for **ZQ-16** provided by the manufacturer.

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